Application Notes and Protocols for TVB-3166 In Vitro Assays

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Compound of Interest

Compound Name:	*TVB-3166*
Cat. No.:	*B10799404*

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Introduction

TVB-3166 is a potent, selective, and reversible small-molecule inhibitor of Fatty Acid Synthase (FASN).[1][2][3] FASN is a key enzyme in the de novo synthesis of fatty acids, a metabolic pathway often upregulated in cancer cells to support rapid proliferation and survival.[2][4] Inhibition of FASN by **TVB-3166** has been shown to induce apoptosis in tumor cells, disrupt lipid raft architecture, and modulate critical signaling pathways, including PI3K-AKT-mTOR and β-catenin.[4][5] These application notes provide detailed protocols for in vitro assays to evaluate the efficacy and mechanism of action of **TVB-3166**.

Quantitative Data Summary

The following table summarizes the key quantitative parameters of **TVB-3166** activity from in vitro studies.

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Parameter	Value	Cell Line/Assay Condition	Reference
Biochemical FASN Inhibition (IC50)	42 nM	Cell-free biochemical assay	[1][2][3]
Cellular Palmitate Synthesis Inhibition (IC50)	81 nM	Cellular assay	[2][3]
Cell Viability Inhibition (IC50)	0.10 µM	CALU-6 non-small-cell lung tumor cells	[3][6]
Effective Dose Range in Cellular Assays	20 - 200 nM	Dose-dependent effects observed	[2][4][6]

Signaling Pathway Affected by **TVB-3166**

FASN is a critical enzyme in the synthesis of palmitate, a precursor for more complex lipids. These lipids are essential for membrane formation, energy storage, and protein modification (e.g., palmitoylation). In cancer cells, elevated FASN activity supports the high demand for these building blocks. **TVB-3166** inhibits FASN, leading to a depletion of palmitate and downstream effects on cellular signaling and survival.

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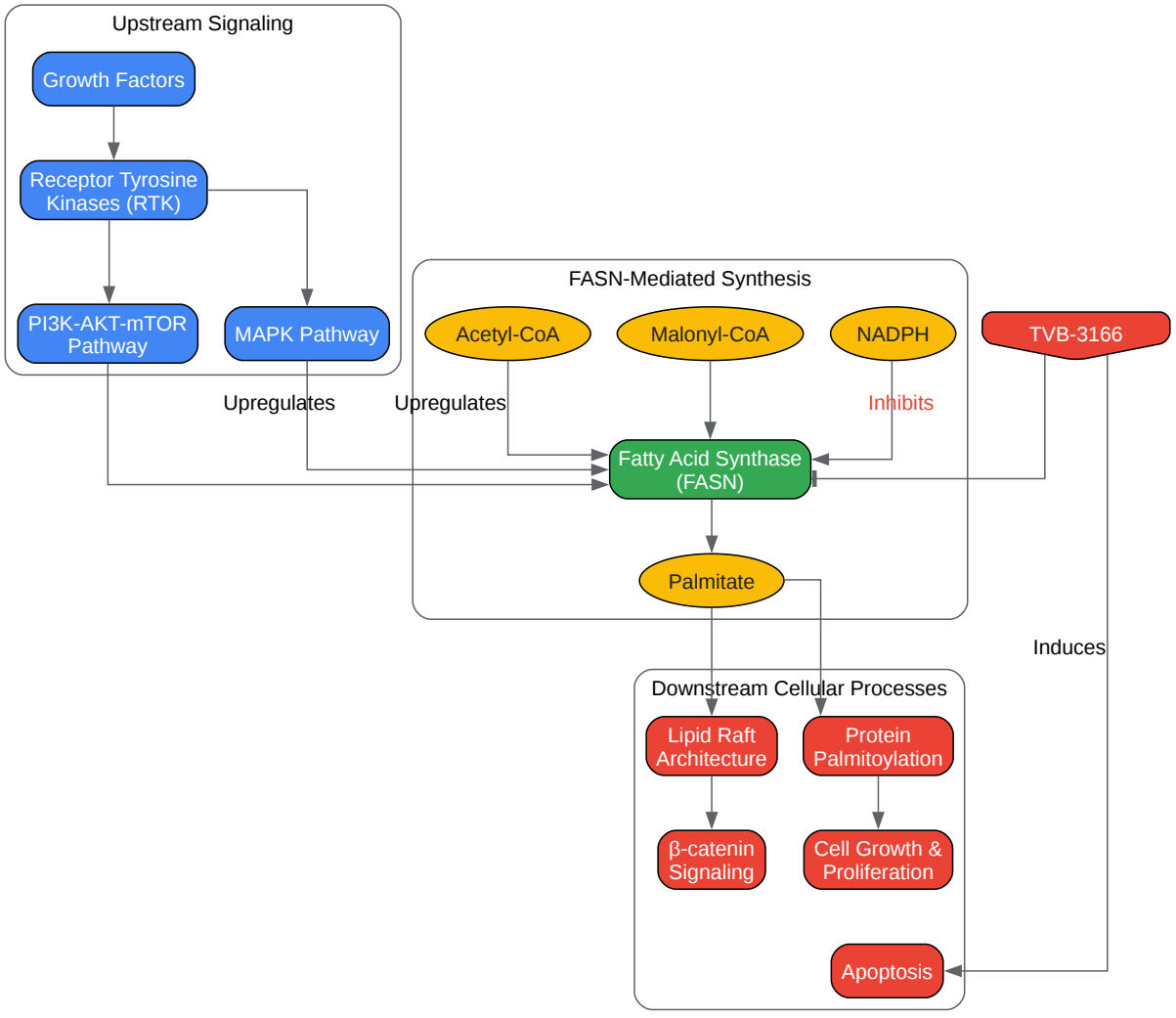

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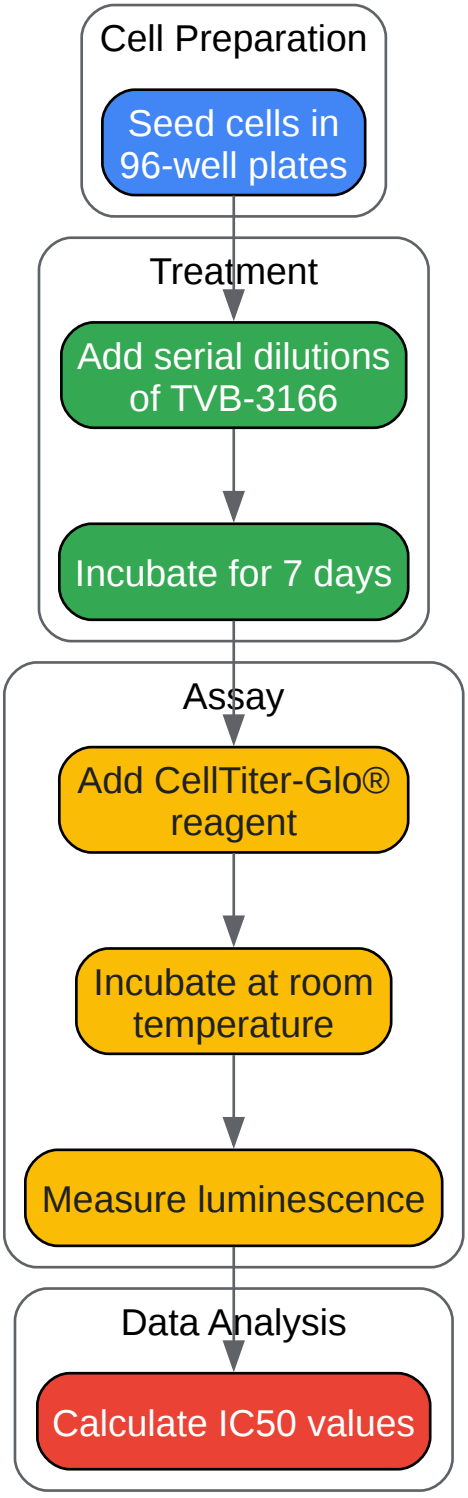

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